Application Note: Mass Spectrometry of 1-Benzylpiperidine-4-carboximidamide

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Compound of Interest

Compound Name:	*1-Benzylpiperidine-4-carboximidamide*
CAS No.:	*901308-98-3*
Cat. No.:	*B3300450*

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Executive Summary

1-Benzylpiperidine-4-carboximidamide ($C_{13}H_{19}N_3$, MW 217.31) is a critical pharmacophore often utilized as a P1 fragment in the design of serine protease inhibitors (e.g., Thrombin, Factor Xa) and BACE1 inhibitors. Its amphiphilic nature—combining a lipophilic benzyl tail with a highly polar, basic amidine head—presents specific challenges in ionization and chromatography.

This guide details the Electrospray Ionization (ESI) behavior, Collision-Induced Dissociation (CID) fragmentation pathways, and a validated LC-MS/MS quantification protocol for this analyte.

Chemical Identity & Physicochemical Context

Understanding the molecule's charge state is a prerequisite for MS optimization.

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Property	Value	MS Implication
Formula	$C_{13}H_{19}N_3$	Monoisotopic Mass: 217.1579 Da
Structure	Piperidine ring, N-benzyl (pos 1), Amidine (pos 4)	Dual basic sites (tertiary amine & amidine)
pKa (Calc)	~11.5 (Amidine), ~8.5 (Piperidine)	Super-basic: Exists as $[M+H]^+$ or $[M+2H]^{2+}$ in solution.[1][2]
LogP	~1.2	Retains well on C18, but amidine causes tailing.

Fragmentation Mechanism (MS/MS)

The structural elucidation of **1-Benzylpiperidine-4-carboximidamide** relies on three distinct cleavage events. The high stability of the benzyl cation and the volatility of ammonia from the amidine group dictate the spectrum.

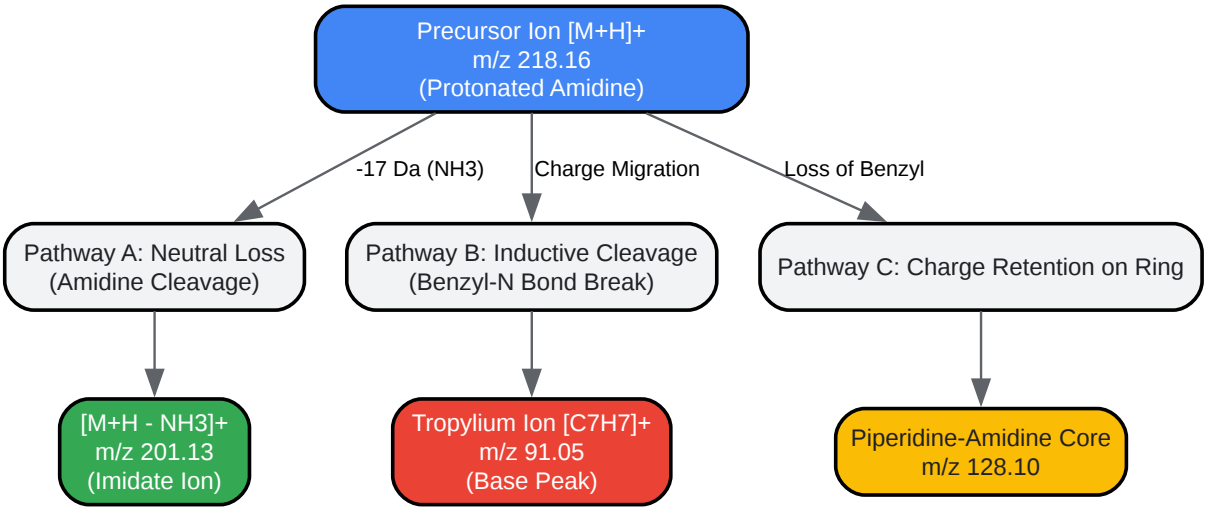
Proposed Fragmentation Pathway[4]

- Precursor Ion:m/z 218.16 $[M+H]^+$
- Primary Fragment (Base Peak):m/z 91.05 (Tropylium ion). The benzylic C-N bond is the weakest link, and the resulting tropylium carbocation is aromatically stabilized.
- Secondary Fragment:m/z 201.13 $[M+H - NH_3]^+$. Characteristic neutral loss of ammonia from the carboximidamide group.
- Tertiary Fragment:m/z 128.10. Loss of the benzyl radical/group, leaving the protonated piperidine-carboximidamide core.

Visualization of Fragmentation Logic

The following diagram illustrates the mechanistic flow of ion generation.

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Caption: CID fragmentation pathways for **1-Benzylpiperidine-4-carboximidamide** showing dominant tropylium formation.

Method Development Protocol

Sample Preparation

Objective: Minimize non-specific binding due to the basic amidine group.

- Stock Solution: Dissolve 1 mg of neat standard in 1 mL DMSO (Amidines are stable in DMSO; avoid protic solvents for long-term storage to prevent hydrolysis).
- Working Standard: Dilute stock to 1 µg/mL in 50:50 Water:Acetonitrile + 0.1% Formic Acid.
  - Note: Do not use pure acetonitrile for dilution; the compound may precipitate or adsorb to glass surfaces.
- Matrix Extraction (Plasma):
  - Use Protein Precipitation (PPT): 1 part plasma : 3 parts Acetonitrile (with 0.1% Formic Acid).

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- Critical Step: Vortex for 2 mins to disrupt protein-drug binding. Centrifuge at 10,000 x g. Inject supernatant.

Chromatography (LC) Conditions

The high basicity of the amidine requires careful pH control to prevent peak tailing.

- Column: Waters XSelect CSH C18 (Charged Surface Hybrid) or equivalent.
  - Why? CSH particles maintain positive charge at low pH, repelling the protonated base and improving peak shape.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
  - 0.0 min: 5% B
  - 1.0 min: 5% B
  - 4.0 min: 95% B
  - 5.0 min: 95% B
  - 5.1 min: 5% B (Re-equilibration)

Mass Spectrometry Parameters (Source & MRM)

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Parameter	Setting	Rationale
Ionization	ESI Positive (+)	Basic nitrogens readily protonate.
Capillary Voltage	3.0 kV	Standard for small molecules.
Cone Voltage	30 V	Optimize to prevent in-source fragmentation of the benzyl group.
Desolvation Temp	400°C	Ensure complete droplet evaporation for polar amidines.

MRM Transitions (Quantification):

Transition Type	Precursor (m/z)	Product (m/z)	Cone (V)	Collision (eV)	Role
Quantifier	218.2	91.1	30	25	High sensitivity (Tropylium)
Qualifier 1	218.2	201.1	30	15	Specificity (Amidine loss)
Qualifier 2	218.2	128.1	30	20	Structural confirmation

Troubleshooting & Validation Logic

Common Failure Modes

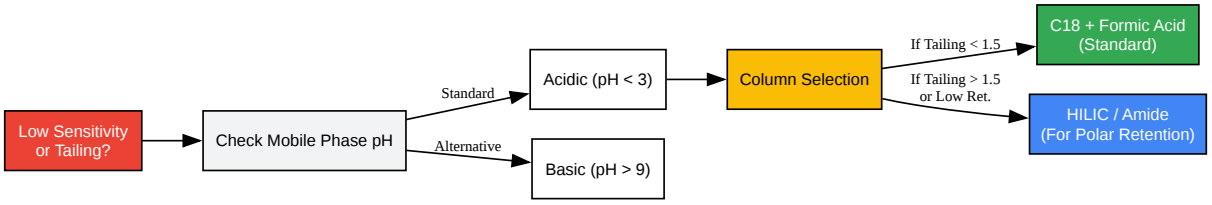
- Issue: Signal suppression in biological matrix.
  - Cause: Phospholipids co-eluting.
  - Fix: Monitor phospholipid transition m/z 184 -> 184. If overlap occurs, switch to a HILIC column (e.g., Amide phase) to elute phospholipids later.

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- Issue: Peak Tailing.
  - Cause: Interaction of amidine with residual silanols.
  - Fix: Add 5mM Ammonium Formate to Mobile Phase A to buffer the silanols.

Decision Logic for Optimization

Use this flow to troubleshoot sensitivity issues.



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Caption: Decision tree for optimizing chromatography of basic amidines.

References

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Sources

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